Magnesium (E)-but-2-enedioate: Laboratory Disposal & Lifecycle Management[1]

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Compound of Interest

Compound Name:	*Magnesium,(e)-but-2-enedioate*
Cat. No.:	*B14872834*

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Executive Summary & Critical Distinction

Magnesium (E)-but-2-enedioate (commonly known as Magnesium Fumarate) is the magnesium salt of fumaric acid. It is widely used in biochemical research and as a pharmaceutical excipient.

⚠️ CRITICAL SAFETY DISTINCTION

Do not confuse this compound with elemental Magnesium (Mg) metal.

- Magnesium Metal (CAS 7439-95-4): Pyrophoric, water-reactive, flammable solid (Class 4.3).[1] Requires specialized disposal.
- Magnesium Fumarate (CAS 113872-45-6 / 14168-73-1): A stable, white salt.[1] Generally non-hazardous under GHS criteria.[2][3]

This guide details the disposal procedures specifically for Magnesium Fumarate.

Chemical Profile & Waste Characterization[1][4]

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Before disposal, the waste stream must be characterized to determine its regulatory status under the EPA Resource Conservation and Recovery Act (RCRA) [1].

Parameter	Data	Implications for Disposal
Chemical Name	Magnesium (E)-but-2-enedioate	Standard labeling required.
Synonyms	Magnesium Fumarate; Fumaric acid magnesium salt	Use synonyms for clarity on waste tags.[1]
CAS Number	113872-45-6 (or 14168-73-1)	Required for chemical inventory tracking.[1]
Physical State	White crystalline powder	Dust generation is the primary handling concern.[1]
Solubility	Soluble in water	Suitable for aqueous waste streams; potential for drain disposal only if permitted.[1]
RCRA Status	Non-Regulated	Not a P-listed or U-listed waste.[1] Not characteristic (Ignitable, Corrosive, Reactive, Toxic).
GHS Hazard	Not Classified	Treat as "Non-Hazardous Chemical Waste."[1]

Pre-Disposal Safety Assessment

While Magnesium Fumarate is low-toxicity, standard laboratory "Prudent Practices" apply to prevent inhalation of fine particulates and cross-contamination [2].

- Engineering Controls: Handle bulk powder in a chemical fume hood or dead-air box to minimize dust.
- PPE Requirements:
  - Eyes: Safety glasses with side shields.

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- Hands: Nitrile gloves (0.11 mm minimum thickness).
- Respiratory: N95 particulate respirator recommended if handling large open quantities outside a hood.

Disposal Protocols

Scenario A: Solid Waste (Excess Reagent)

Best practice for expired or excess solid chemicals.

- Segregation: Do not mix with strong oxidizing agents (e.g., permanganates, nitrates) in the waste container. While the risk is low, fumarates are organic salts and can react with strong oxidizers.
- Containerization: Place the solid powder into a wide-mouth high-density polyethylene (HDPE) jar.
- Labeling: Affix a hazardous waste tag (even if non-regulated, this is standard lab protocol).
  - Chemical Name: Magnesium Fumarate.[3]
  - Hazard Checkbox: Mark "Non-Hazardous" or "Irritant" (if dust is a concern).
- Disposal Path: Submit for pickup by your facility's Environmental Health & Safety (EHS) team. It will likely be incinerated or landfilled as non-hazardous chemical waste.

Scenario B: Aqueous Solutions (Reaction Mixtures)

For solutions containing Magnesium Fumarate dissolved in water.

- pH Adjustment: Ensure the solution pH is between 5 and 9.
  - Reasoning: Fumaric acid has low solubility in highly acidic water. If the waste stream is acidified, free fumaric acid may precipitate, clogging waste lines.
- Co-Contaminant Check:

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- If mixed with heavy metals or organic solvents: Dispose of as Hazardous Liquid Waste based on the other contaminants.
- If pure aqueous solution: Collect in a carboy labeled "Non-Hazardous Aqueous Waste."

- Sanitary Sewer Disposal (Drain Disposal):
  - Regulatory Note: Because Magnesium Fumarate is low toxicity and biodegradable, some municipalities permit drain disposal for small quantities (<100g).
  - Action:NEVER pour down the drain without explicit written approval from your facility's EHS officer. If approved, flush with 20x volume of water.

Scenario C: Spill Cleanup

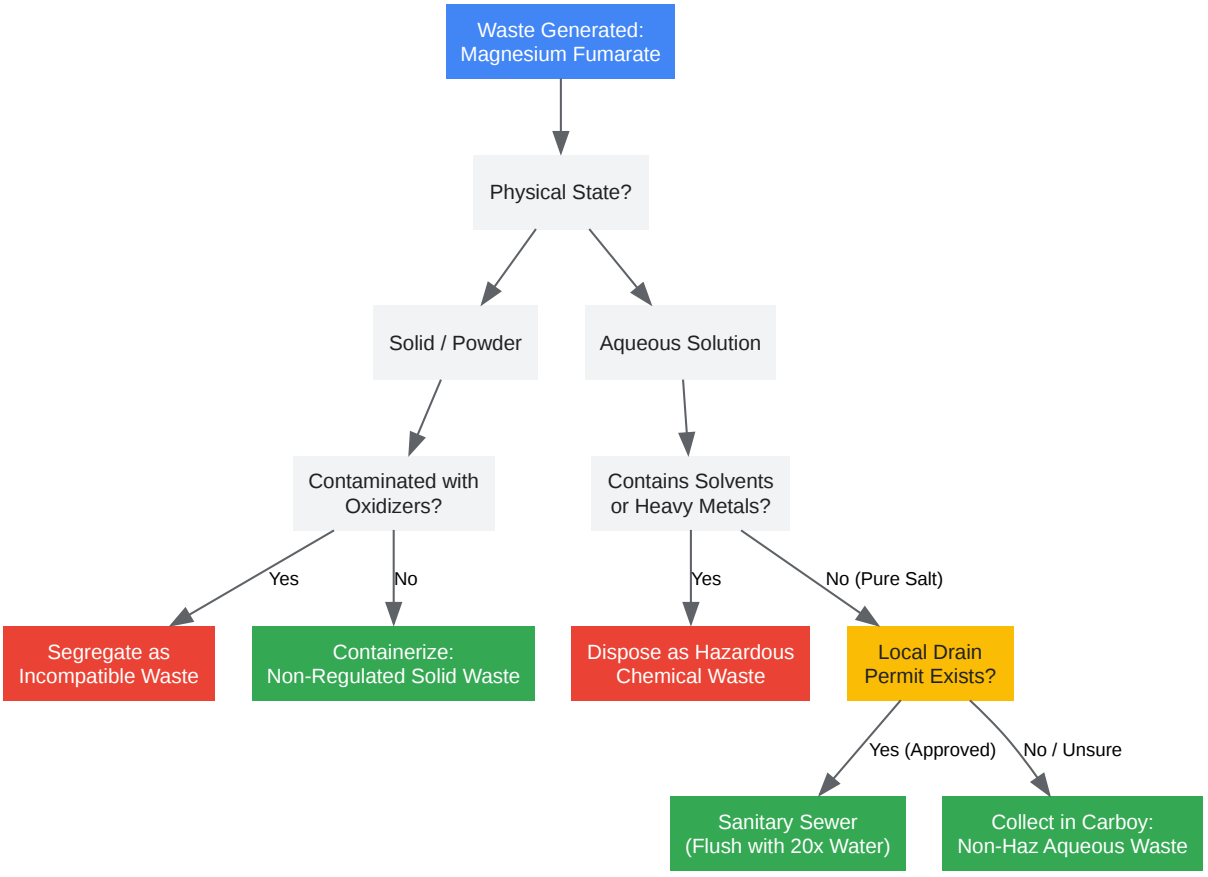
- Dry Spill: Sweep up carefully to avoid dust generation. Use a dust pan and brush dedicated to chemical use. Place in a bag and seal.
- Wet Spill: Absorb with paper towels or inert absorbent (vermiculite).
- Decontamination: Wipe the surface with a damp cloth and mild detergent.

Decision Logic & Workflows

Waste Stream Decision Tree

This diagram illustrates the logic for determining the correct disposal path based on the state of the material.

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Figure 1: Decision logic for classifying and routing Magnesium Fumarate waste streams.

Spill Response Workflow

Standard operating procedure for managing accidental releases in the laboratory.



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Figure 2: Step-by-step workflow for safe spill management.[1][4]

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